Sintering High-Density Copper-Tungsten Composites: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Copper;tungsten*
CAS No.:	*64554-83-2*
Cat. No.:	*B14489803*

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This document provides detailed application notes and experimental protocols for various sintering methods aimed at achieving high-density copper-tungsten (Cu-W) composites. These materials are of significant interest due to their unique combination of properties, including high thermal and electrical conductivity from copper and high strength, hardness, and low thermal expansion from tungsten. Such properties make them suitable for a range of applications, including heat sinks, electrical contacts, and electrodes.

Introduction to Sintering Methods

The fabrication of high-density Cu-W composites is challenging due to the mutual insolubility of copper and tungsten. Several advanced powder metallurgy techniques have been developed to overcome this limitation. This document focuses on four prominent methods: Melt Infiltration, Liquid Phase Sintering (LPS), Spark Plasma Sintering (SPS), and Microwave Sintering. Each method offers distinct advantages and process parameters that influence the final properties of the composite.

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Comparative Data of Sintering Methods

The following tables summarize the quantitative data from various studies on the different sintering methods for Cu-W composites, providing a comparative overview of their effectiveness in achieving high density and other desirable properties.

Table 1: Process Parameters and Resulting Properties of Infiltrated Copper-Tungsten Composites

W Content (wt.%)	Skeleton Sintering Temperature (°C)	Infiltration Temperature (°C)	Infiltration Time (h)	Atmosphere	Relative Density (%)	Hardness	Thermal Conductivity (W/m·K)	Electrical Conductivity (% IACS)
88	1800	1300	1	Hydrogen	~99	-	-	-
70	-	1300	0.5	Hydrogen	>98	~180 HV	-	-
70	-	1473 - 1573	1	Vacuum	-	-	241	-
90	-	-	-	-	-	260 HB	-	27
75	-	-	-	-	-	195 HB	-	38
70	-	-	-	-	-	175 HB	190	42
50	-	-	-	-	-	115 HB	-	54

Table 2: Process Parameters and Resulting Properties of Liquid Phase Sintered (LPS) Copper-Tungsten Composites

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W Content (wt.%)	Sintering Temperature (°C)	Sintering Time (h)	Compaction Pressure (MPa)	Relative Density (%)	Hardness	Thermal Conductivity (W/m·K)	Electrical Conductivity (% IACS)
70	1400	2	-	98.01	-	-	-
75	1400	2	-	97	-	-	-
80	1400	2	-	96.06	-	-	-
85 (Co-reduced powders)	1190 - 1350	-	-	>98	-	185 - 221	-
70	1100 - 1250	-	200	-	134-187 HV	-	-

Table 3: Process Parameters and Resulting Properties of Spark Plasma Sintered (SPS) Copper-Tungsten Composites

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W Content (wt.%)	Sintering Temperature (°C)	Pressure (MPa)	Holding Time (min)	Heating Rate (°C/min)	Relative Density (%)	Hardness	Thermal Conductivity (W/m·K)	Electrical Conductivity (% IACS)
75	1050	44.5	30	75	>97	291-323 HV	221-230	-
75 (with 1% Ni)	1050	44.5	30	75	>97	315-354 HV	136-145	-
75 (nano Cu)	900	-	-	-	82.26	341.44 HV	-	28.2
60	-	-	-	-	99.1-100	-	-	49.3
In-situ WC-W2C-Cu	980	40	5	70	>95	300 HV	-	24

Table 4: Process Parameters and Resulting Properties of Microwave Sintered Copper-Tungsten Composites

W Content (wt.%)	Sintering Temperature (°C)	Applied Pressure (MPa)	Holding Time (h)	Relative Density (%)	Hardness
80	1100	30	1	98.14	-
Pure W (activated)	1800	-	-	93	-
90W-7Ni-3Cu	-	200	-	-	328 HV
W-18Cu	-	200	-	-	376 HV

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Experimental Protocols

This section provides detailed methodologies for the key sintering techniques.

Melt Infiltration Protocol

Melt infiltration is a widely used technique that involves two main stages: the creation of a porous tungsten skeleton and its subsequent infiltration with molten copper.[1]

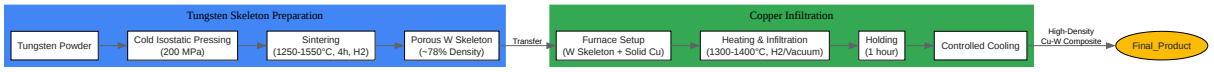
a. Preparation of Porous Tungsten Skeleton:

- Powder Preparation: Start with pure tungsten powder. The particle size of the tungsten powder will influence the final microstructure and properties.
- Compaction: Press the tungsten powder into the desired shape using a cold isostatic press (CIP) at a pressure of approximately 200 MPa.[1]
- Sintering: Sinter the green compact in a high-purity hydrogen atmosphere. The sintering temperature typically ranges from 1250°C to 1550°C for 4 hours.[1] The goal is to achieve a porous skeleton with a desirable density, often around 78±2%.[1]

b. Infiltration Process:

- Setup: Place the sintered tungsten skeleton in a furnace with a controlled atmosphere (typically high-purity hydrogen or vacuum). Position high-purity copper, in solid form, in contact with the tungsten skeleton.
- Heating and Infiltration: Heat the furnace to a temperature above the melting point of copper (1083°C). Common infiltration temperatures range from 1300°C to 1400°C.[2]
- Holding Time: Hold the temperature for a sufficient duration to allow for complete infiltration of the molten copper into the pores of the tungsten skeleton. A typical infiltration time is 1 hour.[1]
- Cooling: After the holding time, cool the furnace in a controlled manner to solidify the copper within the tungsten matrix.

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Melt Infiltration Experimental Workflow

Liquid Phase Sintering (LPS) Protocol

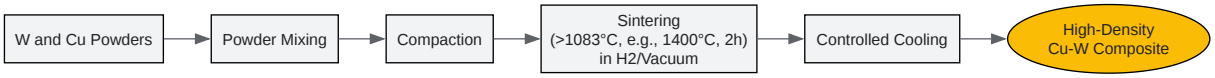
Liquid phase sintering involves mixing tungsten and copper powders, compacting them, and then sintering at a temperature above the melting point of copper.

- Powder Preparation and Mixing:
  - Start with fine tungsten and copper powders. The particle size of the copper powder can significantly affect the final density.
  - Thoroughly mix the powders in the desired weight ratio (e.g., W-20wt%Cu, W-30wt%Cu).
- Compaction:
  - Press the powder mixture into a green compact using a uniaxial or cold isostatic press. Compaction pressures can vary, but higher pressures generally lead to higher green densities.
- Sintering:
  - Place the green compact in a furnace with a controlled atmosphere, typically hydrogen or vacuum, to prevent oxidation.
  - Heat the furnace to the sintering temperature, which is above the melting point of copper. A common sintering temperature is 1400°C.[3]
  - The sintering time is a critical parameter, with longer times (e.g., 2 hours) generally resulting in higher densities.[3]

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- During sintering, the molten copper acts as a binder phase, facilitating the rearrangement of tungsten particles and densification of the composite.

- Cooling:
  - After the desired sintering time, cool the furnace in a controlled manner to room temperature.



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Liquid Phase Sintering Experimental Workflow

Spark Plasma Sintering (SPS) Protocol

Spark Plasma Sintering is a rapid consolidation technique that uses pulsed DC current and uniaxial pressure to achieve high densities at lower temperatures and shorter times compared to conventional methods.[4][5]

- Powder Preparation:
  - Prepare a homogeneous mixture of tungsten and copper powders.

- Die Setup:
  - Place the powder mixture into a graphite die. It is common to use graphite foil to line the die and separate the powder from the punches to prevent reaction and facilitate removal.

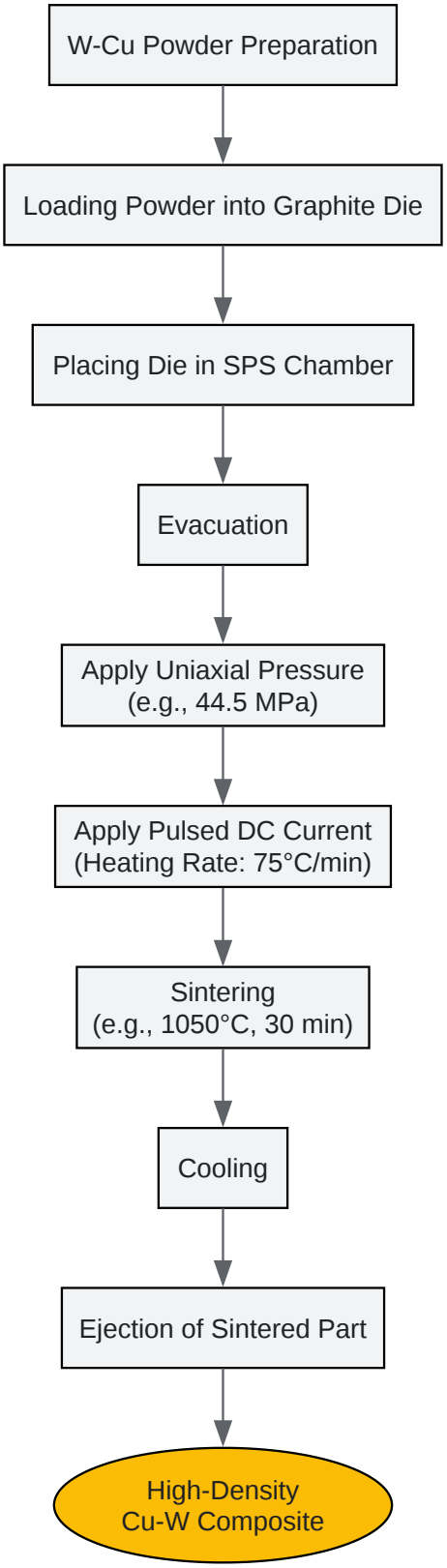
- Sintering Process:
  - Place the die assembly into the SPS chamber.
  - Evacuate the chamber to a vacuum.
  - Apply a uniaxial pressure. A typical pressure for W-Cu is around 44.5 MPa (equivalent to a force of 140 kN on a specific die).[4]

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- Simultaneously, apply a pulsed DC current to heat the sample. A typical heating rate is 75°C/min.[4]
- The sintering temperature for W-Cu composites is often around 1050°C.[4]
- Maintain the temperature and pressure for a short holding time, typically 30 minutes.[4] The pulsed current generates spark discharges between powder particles, cleaning their surfaces and enhancing diffusion.

- Cooling and Ejection:
  - After the holding time, turn off the current and allow the sample to cool.
  - Release the pressure and carefully eject the sintered compact from the die.

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Spark Plasma Sintering Experimental Workflow

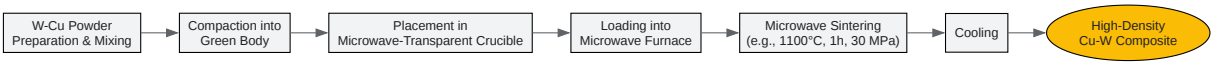
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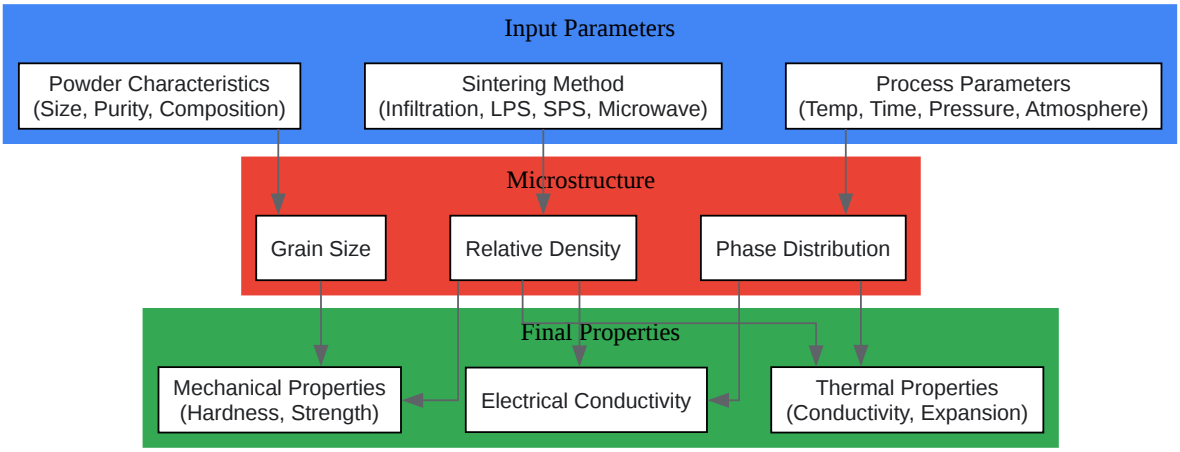
Microwave Sintering Protocol

Microwave sintering utilizes microwave energy for volumetric heating, which can lead to rapid and uniform densification.

- Powder Preparation and Compaction:
  - Prepare a mixture of tungsten and copper powders.
  - Compact the powder into a green body using a press.
- Sintering Setup:
  - Place the green compact in a microwave-transparent crucible (e.g., alumina).
  - Surround the sample with a susceptor material if the sample itself has low microwave absorption at room temperature.
  - Place the crucible inside a microwave furnace.
- Sintering Process:
  - The furnace is typically operated at a frequency of 2.45 GHz.
  - Heat the sample to the desired sintering temperature. For a W-18Cu composite, sintering can be performed to achieve high density. For W-Cu alloys, temperatures around 1100°C with an applied pressure of 30 MPa for 1 hour have been used in microwave hot pressing.
  - The heating is rapid and volumetric.
- Cooling:
  - After the sintering cycle, the sample is cooled down to room temperature.

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